

# An In-depth Technical Guide to the Safe Handling of Pivaloyl Chloride

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## Compound of Interest

Compound Name: Pivalate

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This guide provides comprehensive safety and handling information for pivaloyl chloride (CAS No. 3282-30-2), a highly reactive and hazardous chemical widely used in pharmaceutical and agrochemical synthesis. Adherence to strict safety protocols is essential to mitigate the risks associated with its use.

## Chemical and Physical Properties

Pivaloyl chloride, also known as trimethylacetyl chloride, is a colorless to light yellow, fuming liquid with a pungent odor.<sup>[1][2]</sup> It is a branched-chain acyl chloride, first synthesized in 1874.<sup>[3]</sup> Its high reactivity stems from the acyl chloride functional group.<sup>[2]</sup>

Property	Value	Reference
Molecular Formula	C5H9ClO	[4]
Molecular Weight	120.58 g/mol	[1][2]
Boiling Point	105-106 °C	[1]
Melting Point	-56 °C	[1]
Density	0.979 - 0.980 g/mL at 20-25 °C	[1][5]
Vapor Pressure	36 - 40 mbar at 20 °C	[4][6]
Flash Point	8 - 19 °C	[1][7][8]
Autoignition Temperature	455 °C / 851 °F	[9]

## Hazard Identification and Classification

Pivaloyl chloride is classified as a hazardous material due to its multiple dangerous properties. [10] It is highly flammable, corrosive, and toxic. [4][11]

Hazard Class	GHS Classification	Hazard Statement
Flammable Liquid	Category 2	H225: Highly flammable liquid and vapour. [4][11]
Corrosive to Metals	Category 1	H290: May be corrosive to metals. [4][6]
Acute Toxicity (Oral)	Category 4	H302: Harmful if swallowed. [4][11]
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage. [4][11]
Serious Eye Damage	Category 1	H318: Causes serious eye damage. [12]
Acute Toxicity (Inhalation)	Category 1/2	H330: Fatal if inhaled. [4][11][12]

## Supplemental Hazard Information:

- Reacts violently with water (EUH014).[11]
- Lachrymator (substance which increases the flow of tears).[9][13]

## Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling pivaloyl chloride.[10]

Protection Type	Specification
Eye/Face Protection	Tightly fitting safety goggles with side-shields or a face shield.[6][9]
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene, PVC), fire/flame resistant and impervious clothing, and safety footwear.[6][10][14]
Respiratory Protection	A full-face respirator with an appropriate cartridge is necessary if exposure limits are exceeded or in case of inadequate ventilation.[6][9] A self-contained breathing apparatus (SCBA) should be used for firefighting.[4][9]

## Handling and Storage

## Handling:

- Always work in a well-ventilated area, preferably within a chemical fume hood.[6][10]
- Ground and bond containers and receiving equipment to prevent static discharge.[4][6]
- Use only non-sparking tools and explosion-proof equipment.[6][9]
- Avoid contact with skin, eyes, and clothing.[6][7] Do not breathe vapors or mist.[9][11]
- Keep away from heat, sparks, open flames, and other ignition sources.[4][11]

- Do not eat, drink, or smoke when using this product.[6][14]
- Wash hands thoroughly after handling.[14]

#### Storage:

- Store in a tightly closed, original container in a dry, cool, and well-ventilated place.[6][14]
- Keep in a fireproof place.[4]
- Store locked up.[4][14]
- Store away from incompatible materials such as bases, amines, strong oxidizing agents, alcohols, and water.[10][14][15]
- Protect containers from physical damage and check regularly for leaks.[14]
- Containers may develop pressure; open carefully and vent periodically.[14]

## Reactivity and Incompatibility

Pivaloyl chloride is a reactive chemical that can undergo hazardous reactions.

- Water: Reacts vigorously and exothermically with water and moisture to produce trimethylacetic acid and corrosive hydrochloric acid gas.[6][8][10]
- Incompatible Materials: Avoid contact with bases (including amines), strong oxidizing agents, alcohols, and some protic organic solvents like dimethylformamide and dimethyl sulfoxide.[8][14][15]
- Ethers: May react vigorously or explosively with diisopropyl ether or other ethers in the presence of trace amounts of metal salts.[6][8][15]
- Metals: Corrosive to most metals, especially in the presence of moisture.[4][7][8]

## Spill and Disposal Procedures

Spill Response:

- Minor Spills:
  - Eliminate all ignition sources.[\[14\]](#)[\[15\]](#)
  - Wear appropriate PPE, including respiratory protection.[\[14\]](#)
  - Contain the spill with a non-combustible absorbent material like sand, earth, or vermiculite.[\[4\]](#)[\[10\]](#)[\[14\]](#)
  - Collect the absorbed material using non-sparking tools and place it in a suitable, labeled container for disposal.[\[5\]](#)[\[15\]](#)
- Major Spills:
  - Evacuate the area and move upwind.[\[14\]](#)
  - Alert emergency services and the fire brigade.[\[14\]](#)
  - Prevent the spill from entering drains or waterways.[\[10\]](#)[\[14\]](#)
  - Dike the area far ahead of the liquid spill for later disposal.[\[5\]](#)[\[15\]](#)

#### Disposal:

- Waste is classified as hazardous and must be disposed of in accordance with local, state, and federal regulations.[\[16\]](#)
- Dispose of contents and container to an approved waste disposal plant.[\[9\]](#)[\[13\]](#)
- Empty containers may retain product residue and can be dangerous.[\[16\]](#)

## First Aid Measures

Immediate medical attention is required for any exposure to pivaloyl chloride.[\[4\]](#)[\[9\]](#)

Exposure Route	First Aid Procedure
Inhalation	Move the victim to fresh air and keep them at rest in a position comfortable for breathing.[4] [14] If not breathing, give artificial respiration.[5] Call a physician or poison control center immediately.[4]
Skin Contact	Immediately remove all contaminated clothing. [4][14] Rinse the skin with plenty of water for at least 15 minutes.[13][14] Seek immediate medical attention.[4]
Eye Contact	Rinse cautiously with water for several minutes. [4] Remove contact lenses if present and easy to do.[4] Continue rinsing for at least 15 minutes.[14] Call a physician immediately.[4]
Ingestion	Rinse mouth with water.[4] Do NOT induce vomiting.[4][14] Call a physician or poison control center immediately.[4][14]

## Experimental Protocols

### Protocol 1: Transfer of Pivaloyl Chloride

- Preparation:
  - Ensure a chemical fume hood is operational and the work area is clear of incompatible materials.
  - Assemble all necessary equipment, including the sealed source container of pivaloyl chloride, a dry, nitrogen-flushed receiving flask, and a clean, dry syringe or cannula.
  - Don appropriate PPE.
- Inert Atmosphere:
  - Purge the receiving flask with an inert gas (e.g., nitrogen or argon).

- If using a syringe, ensure it is dry and purged with inert gas.
- Transfer:
  - Carefully open the pivaloyl chloride container, being mindful of potential pressure buildup.
  - Slowly draw the desired amount of liquid into the syringe or transfer via cannula under positive inert gas pressure.
  - Dispense the pivaloyl chloride into the receiving flask.
- Cleanup:
  - Rinse the syringe or cannula with a suitable quenching agent (e.g., a dilute solution of sodium bicarbonate or isopropanol) in a separate flask within the fume hood.
  - Securely close the pivaloyl chloride container.

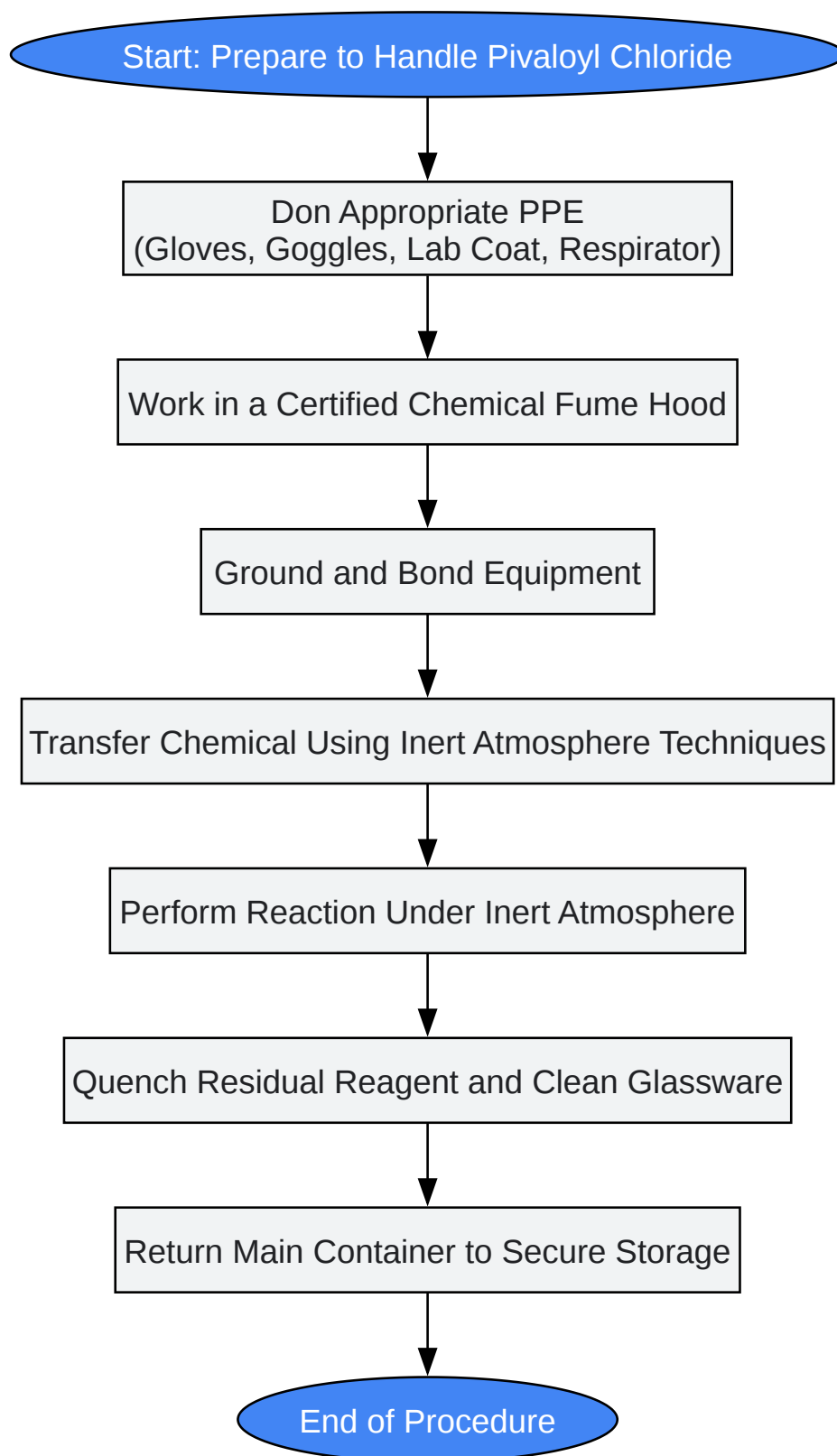
#### Protocol 2: Quenching of Pivaloyl Chloride

- Preparation:
  - Perform the quenching procedure in a chemical fume hood.
  - Prepare a quenching solution, such as a dilute solution of sodium bicarbonate, in a flask equipped with a stirrer and placed in an ice bath to manage the exothermic reaction.
- Quenching:
  - Slowly and carefully add the pivaloyl chloride dropwise to the stirred quenching solution.
  - Monitor the reaction temperature and control the addition rate to prevent excessive heat generation.
- Verification:
  - After the addition is complete, allow the mixture to stir until the reaction subsides.

- Check the pH of the aqueous layer to ensure it is neutral or slightly basic, indicating complete quenching.
- Disposal:
  - Dispose of the quenched mixture as hazardous waste according to institutional guidelines.

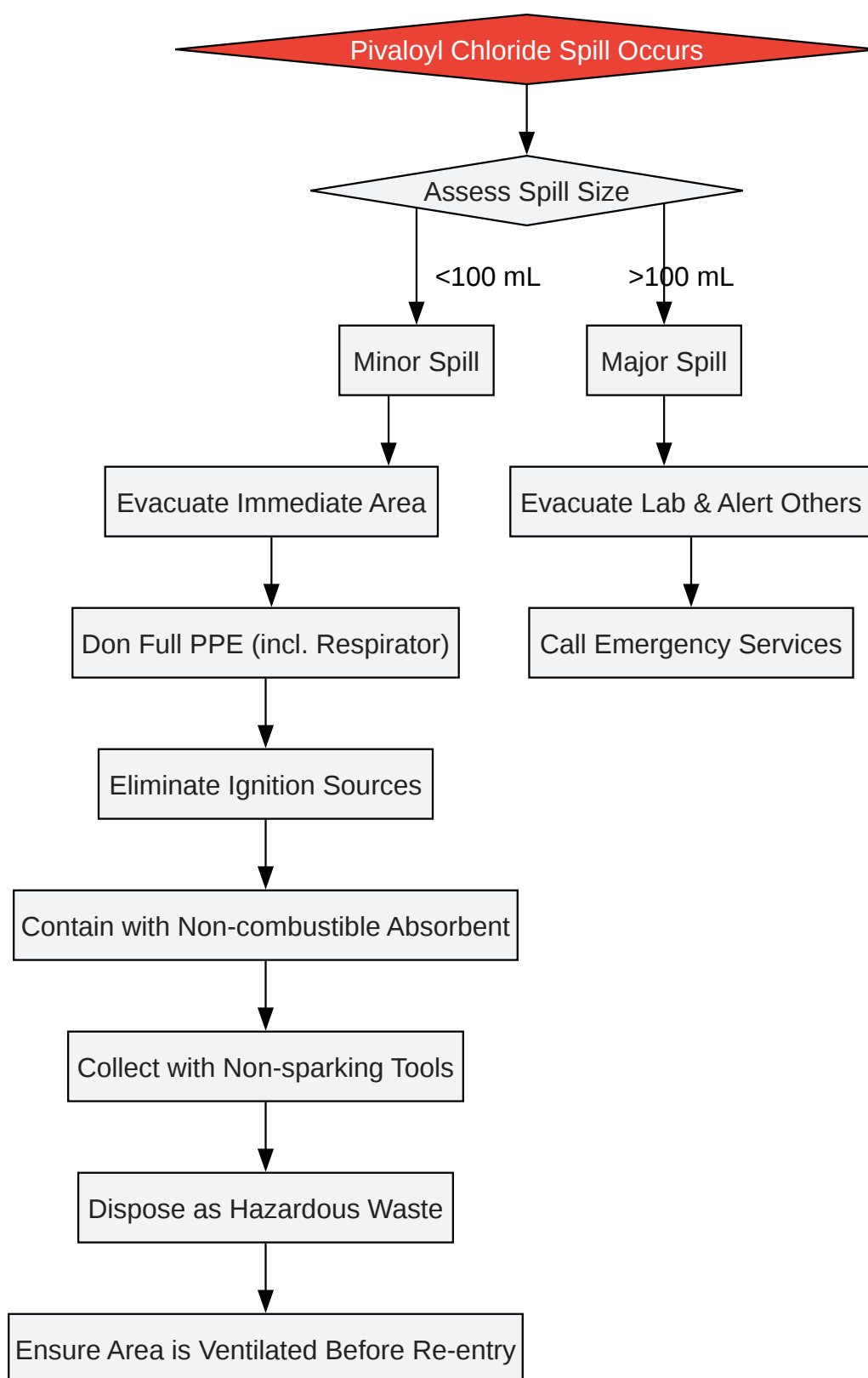
## Visual Safety Guides





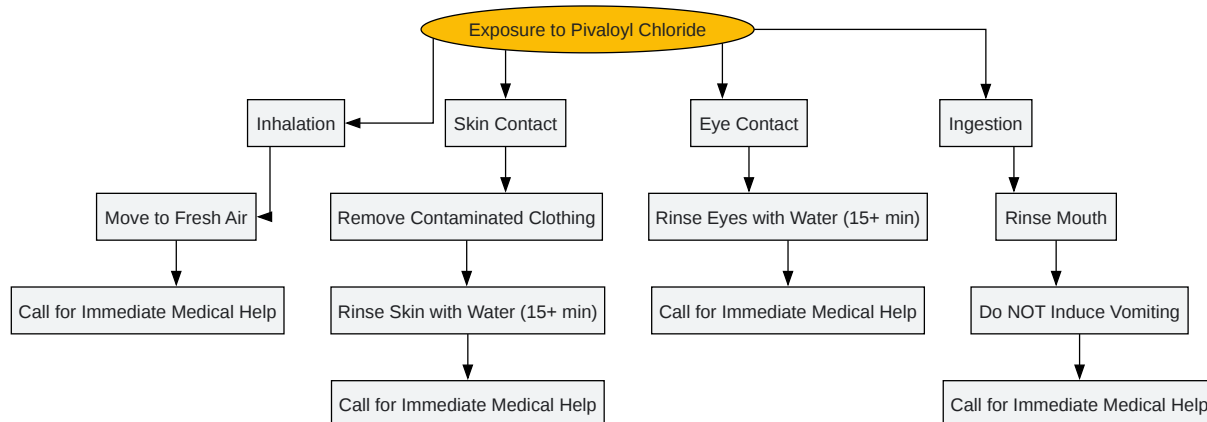
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Caption: General workflow for handling pivaloyl chloride.



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Caption: Decision tree for pivaloyl chloride spill response.



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Caption: First aid response for pivaloyl chloride exposure.

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